

# Chemical and physical properties of 2-Acetyl-3-methylpyrazine

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## Compound of Interest

Compound Name: 2-Acetyl-3-methylpyrazine

Cat. No.: B1328917

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## An In-depth Technical Guide to 2-Acetyl-3-methylpyrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analysis of **2-Acetyl-3-methylpyrazine**. The information is intended to support researchers, scientists, and professionals in drug development and other scientific fields who are interested in this compound.

## Chemical and Physical Properties

**2-Acetyl-3-methylpyrazine** is a heterocyclic organic compound that is recognized for its strong nutty, roasted, and popcorn-like aroma.<sup>[1][2]</sup> It is a key component in the flavor and fragrance industry and also serves as an important intermediate in organic synthesis.<sup>[2][3]</sup>

Table 1: General and Physical Properties of **2-Acetyl-3-methylpyrazine**

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[3][4][5]
Odor	Nutty, roasted, popcorn-like	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O	[3][6]
Molecular Weight	136.15 g/mol	[3][4]
Boiling Point	195 - 198 °C at 760 mmHg; 90 °C at 20 mmHg	[3][7]
Melting Point	Approximately -21 °C	[3]
Density	1.056 - 1.114 g/mL at 25 °C	[3][4][5]
Refractive Index	1.521 - 1.523 at 20 °C	[4][5]
Solubility	Slightly soluble in water; soluble in common organic solvents like ethanol and diethyl ether.	[3][4]
Flash Point	81 °C	[3]

Table 2: Spectroscopic Data for **2-Acetyl-3-methylpyrazine**

Spectroscopic Data	Details	Reference
Mass Spectrometry (GC-MS)	m/z Top Peak: 43; m/z 2nd Highest: 136	[4]
Infrared (IR) Spectroscopy	Data available from NIST/EPA Gas-Phase Infrared Database.	[8]
Raman Spectroscopy	Data available.	[4]

## Synthesis Protocols

Several methods for the synthesis of **2-Acetyl-3-methylpyrazine** have been reported. A common approach involves the oxidation of 2-ethyl-3-methylpyrazine.

## Experimental Protocol: Oxidation of 2-Ethyl-3-methylpyrazine

This protocol is based on the oxidation of 2-ethyl-3-methylpyrazine using an oxidizing agent such as peracetic acid or sodium dichromate.[1][9]

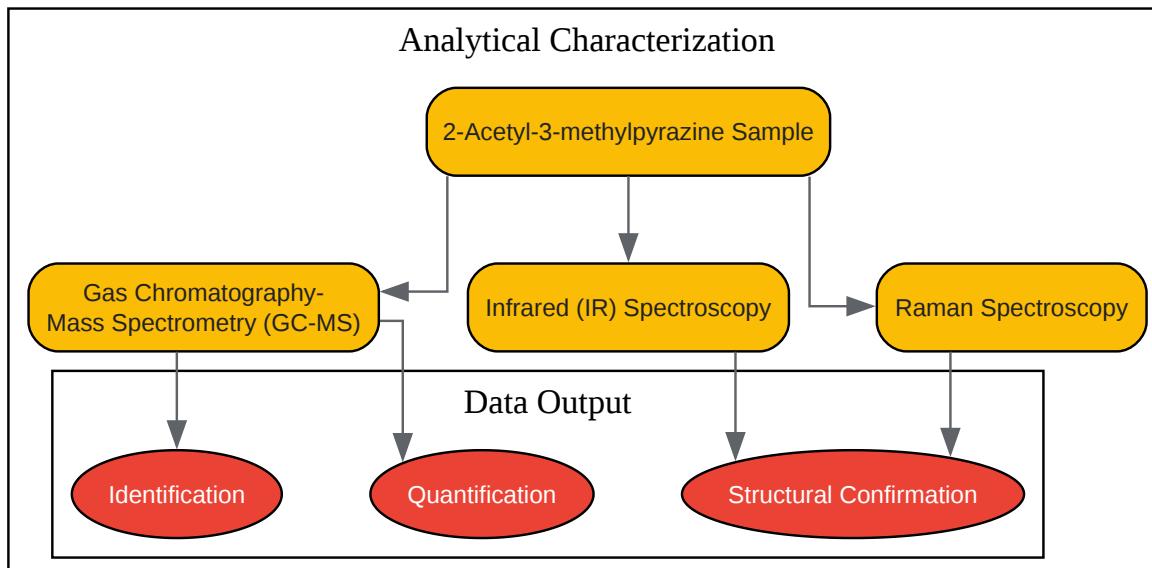
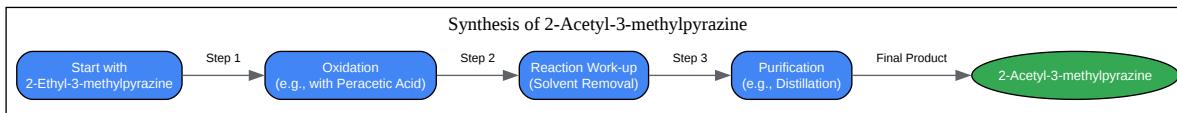
- Materials:

- 2-Ethyl-3-methylpyrazine
- Oxidizing agent (e.g., 40% peracetic acid)[1]
- Solvent (e.g., acetic acid)[1]
- Diethyl ether
- Hexane
- Magnesium sulfate

- Procedure:

- A solution of 2-ethyl-3-methylpyrazine in a suitable solvent is prepared in a reaction flask equipped with a stirrer, thermometer, and reflux condenser.[1]
- The oxidizing agent is added dropwise to the solution while maintaining a specific reaction temperature (e.g., 75°C).[1]
- After the addition is complete, the reaction mixture is stirred for an additional period at the same or a slightly elevated temperature.[1]
- The solvent is removed under reduced pressure.[1]
- The crude product is purified, for example, by fractional distillation under vacuum.[1]
- Further purification can be achieved by dissolving the product in diethyl ether, filtering, and removing the solvent. The resulting concentrate is then dissolved in hexane, washed with water, and the hexane layer is dried over magnesium sulfate before the final removal of the solvent.[1]

A greener synthesis approach has also been explored using peroxide as the oxidant and a catalyst, which offers the advantage of milder reaction conditions and reduced toxic waste.[9] Another method involves the use of a Grignard reagent.[10]



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